

Essential Safety and Operational Guidance for Handling Drak2-IN-1

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Compound of Interest

Compound Name: Drak2-IN-1

Cat. No.: B10831121

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Drak2-IN-1**. The following procedural guidance outlines personal protective equipment (PPE) requirements, safe handling protocols, and disposal plans to ensure a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Drak2-IN-1**, a comprehensive approach to personal safety is mandatory. The following PPE should be worn at all times:

- **Eye Protection:** Wear ANSI Z87.1-compliant safety glasses or splash goggles to protect against potential splashes or aerosols.^[1] Standard prescription glasses do not offer adequate protection.^[1]
- **Hand Protection:** Chemically resistant gloves appropriate for handling the solvents used (e.g., DMSO) must be worn. Inspect gloves for any damage before use and replace them as needed.^[1] Remove gloves carefully to prevent skin contamination.^[1]
- **Body Protection:** A laboratory coat must be worn to protect personal clothing and skin from contamination.^[1] The lab coat should be kept clean and laundered separately from personal clothing.^[1]
- **Respiratory Protection:** For operations that may generate aerosols or if working with the powder outside of a contained environment, a NIOSH-approved N95 respirator or higher

level of respiratory protection, such as a powered air-purifying respirator (PAPR), should be considered based on a risk assessment.[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

For quick reference, key quantitative information for **Drak2-IN-1** is summarized in the table below.

Parameter	Value	Source(s)
Purity	99.93%	[4] [5]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	[4]
Primary Solvent	DMSO	[4] [5]
Molecular Weight	43 kDa (for recombinant protein)	[6]
CAS Number	871837-60-4	[5]

Procedural Guidance: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling and disposal of **Drak2-IN-1**.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Immediately transfer the compound to the appropriate storage condition as specified. Stock solutions of **Drak2-IN-1** should be stored at -80°C for up to 6 months or at -20°C for up to one month.[\[4\]](#) To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the solution upon preparation.[\[4\]](#)[\[6\]](#)

Preparation of Solutions (In Vitro & In Vivo)

- **General Precaution:** All solution preparations should be conducted in a chemical fume hood to minimize inhalation exposure.

- Solvent: **Drak2-IN-1** is soluble in DMSO.[\[4\]](#)[\[5\]](#)

Example In Vivo Solution Preparation (Suspended Solution): A common protocol for preparing a suspended solution for oral or intraperitoneal injection involves the use of co-solvents.[\[4\]](#) For instance, to prepare a 1 mL working solution:

- Add 100 μ L of a 50.0 mg/mL DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix again.
- Add 450 μ L of Saline to reach the final volume of 1 mL.[\[4\]](#)

Disposal Plan

Proper disposal of **Drak2-IN-1** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

- Solid Waste:
 - Unused or expired solid **Drak2-IN-1** should be disposed of as chemical waste in accordance with local, state, and federal regulations.
 - Contaminated solid waste, such as pipette tips, tubes, and gloves, should be collected in a designated, sealed container. For items that could puncture a bag, use a rigid box or pail.[\[7\]](#)
- Liquid Waste:
 - Solutions containing **Drak2-IN-1** must be collected and disposed of as hazardous chemical waste.
 - Do not dispose of solutions down the drain.[\[7\]](#)
 - If the liquid waste is also biohazardous (e.g., used cell culture media), it must be chemically disinfected before being disposed of as chemical waste, following institutional guidelines.[\[7\]](#)

- Labeling: All waste containers must be clearly labeled with their contents (e.g., "**Drak2-IN-1** Waste," "DMSO-containing waste") to ensure proper handling and disposal by environmental health and safety personnel.

Signaling Pathway and Experimental Workflow

Drak2 (STK17B) is a serine/threonine kinase that acts as a negative regulator of T-cell receptor (TCR) signaling.[8][9][10] Its activation is dependent on calcium influx following TCR stimulation.[11][12]

Drak2 Activation Signaling Pathway

The following diagram illustrates the signaling cascade leading to the activation of Drak2 upon T-cell receptor engagement.

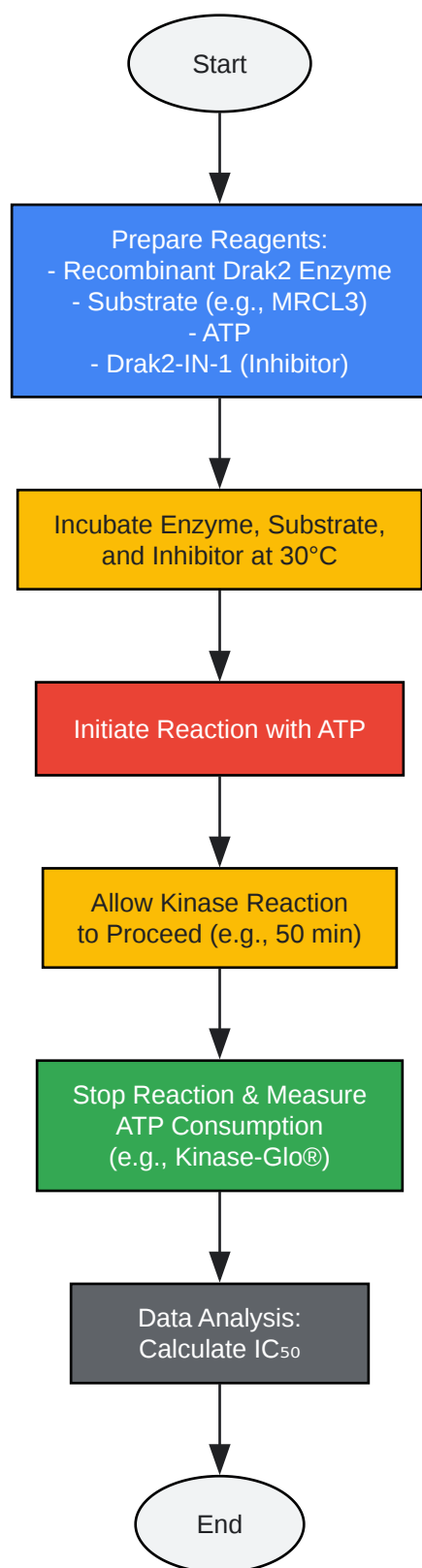


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Caption: TCR signaling pathway leading to Drak2 activation.

Experimental Workflow: In Vitro Kinase Assay

The workflow for assessing the inhibitory activity of **Drak2-IN-1** typically involves an in vitro kinase assay.



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Caption: Workflow for an in vitro Drak2 kinase inhibition assay.

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